

Application Notes and Protocols: Jagged-1 (188-204) Functionalization of Biomaterials

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Compound of Interest

Compound Name: Jagged-1 (188-204)

Cat. No.: B15616517

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Introduction

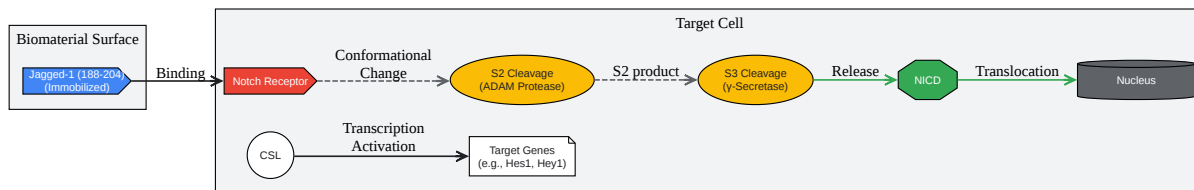
Jagged-1, a key ligand in the Notch signaling pathway, plays a critical role in regulating cell fate decisions, including proliferation, differentiation, and apoptosis.[1][2] The peptide fragment **Jagged-1 (188-204)**, corresponding to the Delta/Serrate/Lag-2 (DSL) domain, has been identified as a potent Notch agonist.[3][4][5] Functionalization of biomaterials with this peptide offers a promising strategy to create bioactive scaffolds for tissue engineering and regenerative medicine, capable of directing stem cell behavior and promoting tissue repair.[4][5][6] This document provides detailed application notes and protocols for the functionalization of biomaterials with **Jagged-1 (188-204)** and the subsequent evaluation of their biological activity.

Peptide Specifications

Property	Value	Reference
Sequence	Cys-Asp-Asp-Tyr-Tyr-Tyr-Gly-Phe-Gly-Cys-Asn-Lys-Phe-Cys-Arg-Pro-Arg	[7][8]
Short Sequence	CDDYYYGFGCNKFCRPR	[7][9]
Molecular Formula	C93H127N25O26S3	[8][10]
Molecular Weight	~2107.4 g/mol	[8][9]
Purity	>95%	[9]
Solubility	Soluble in water (up to 45 mg/mL) and DMSO.[7][9]	[7][9]
Storage	Store lyophilized powder at -20°C for up to 3 years. Store solutions at -80°C for up to 1 year.	[7]

Signaling Pathway and Experimental Workflow

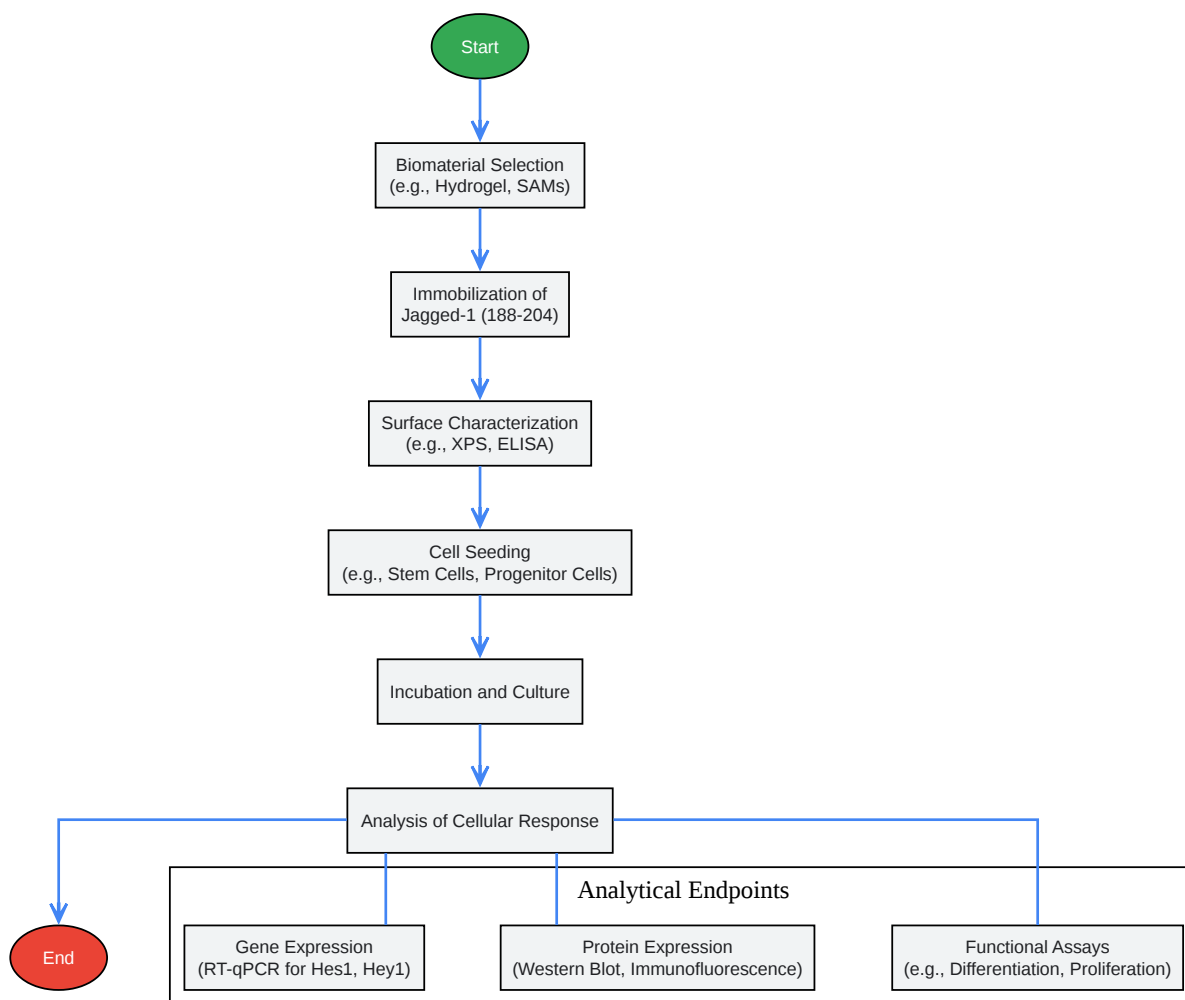
The functionalization of biomaterials with **Jagged-1 (188-204)** aims to mimic the natural cell-to-cell signaling process of the Notch pathway. When a cell expressing a Notch receptor comes into contact with the immobilized Jagged-1 peptide, it triggers a cascade of proteolytic cleavages, ultimately leading to the translocation of the Notch Intracellular Domain (NICD) to the nucleus and the transcription of target genes.



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Caption: **Jagged-1 (188-204)** Notch Signaling Pathway.

A typical experimental workflow involves the immobilization of the **Jagged-1 (188-204)** peptide onto a biomaterial, followed by cell seeding and analysis of Notch pathway activation and subsequent cellular responses.



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